

Application Notes and Protocols for AZD4694 Precursor in PET Imaging

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Compound of Interest

Compound Name: AZD4694 Precursor

Cat. No.: B10830092

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Introduction

AZD4694, also known as NAV4694, is a high-affinity fluorine-18 labeled positron emission tomography (PET) radioligand designed for the in vivo imaging of amyloid- β ($A\beta$) plaques in the brain.^{[1][2][3]} Its favorable pharmacokinetic profile and low non-specific binding in white matter make it a valuable tool for the diagnosis of Alzheimer's disease (AD) and for monitoring the efficacy of anti-amyloid therapies.^{[4][5][6]} Structurally similar to the well-established carbon-11 labeled Pittsburgh Compound B ($[11C]PiB$), $[18F]AZD4694$ possesses the advantage of a longer half-life (110 minutes for $18F$ versus 20 minutes for $11C$), allowing for centralized production and wider clinical accessibility.^{[2][3]}

These application notes provide detailed protocols for the radiolabeling of the **AZD4694 precursor** to yield $[18F]AZD4694$ and for its subsequent use in in vivo PET imaging studies.

Quantitative Data

The following tables summarize key quantitative data for $[18F]AZD4694$, facilitating comparison and experimental planning.

Table 1: Binding Characteristics and Radiosynthesis Parameters of [18F]AZD4694

Parameter	Value	Reference
Binding Affinity (Kd)	2.3 ± 0.3 nM	[5][6]
Radiochemical Yield	13 ± 3% (decay corrected)	[7]
Radiochemical Purity	>99%	[7]
Molar Activity	255 ± 125 GBq/μmol	[7]

Table 2: In Vivo PET Imaging Data with [18F]AZD4694

Parameter	Value	Subject Group	Reference
Mean SUVR	1.14 ± 0.09	Cognitively Unimpaired (CU) Young Adults	[2][3]
Optimal SUVR Cutoff	1.55	For Amyloid-β Positivity	[2]
Image Acquisition Time	40-70 minutes post-injection	Human Studies	[8][9]
Reference Region	Cerebellar Gray Matter	Human Studies	[2][8]

Experimental Protocols

Radiolabeling of AZD4694 Precursor to Synthesize [18F]AZD4694

This protocol describes the automated, two-step radiosynthesis of [18F]AZD4694 from its precursor.

Materials:

- **AZD4694 precursor**

- [18F]Fluoride (no-carrier-added)
- Kryptofix 2.2.2 (K222)
- Potassium carbonate (K₂CO₃)
- Acetonitrile (MeCN), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- 0.6 M Hydrochloric acid (HCl)
- C18 Sep-Pak cartridge
- Sterile water for injection
- Ethanol, USP
- Phosphate buffer, sterile
- Ascorbic acid

Protocol:

- [18F]Fluoride Trapping and Elution:
 - Pass the aqueous [18F]fluoride solution through a pre-conditioned C18 Sep-Pak cartridge to trap the [18F]fluoride.
 - Elute the [18F]fluoride from the cartridge into the reaction vessel using a solution of K222 and K₂CO₃ in acetonitrile/water.
- Azeotropic Drying:
 - Evaporate the solvent to dryness at 95 °C with a stream of inert gas (e.g., nitrogen) and under reduced pressure. Repeat with additional acetonitrile to ensure the complex is free of water.
- Nucleophilic Fluorination:

- Dissolve 2-3 mg of the **AZD4694 precursor** in anhydrous DMSO.[\[1\]](#)[\[7\]](#)
- Add the precursor solution to the dried $[18F]$ fluoride/ K_2CO_3 complex.
- Heat the reaction mixture at 105-110 °C for 7-10 minutes to facilitate the nucleophilic substitution.[\[1\]](#)[\[7\]](#)
- Hydrolysis:
 - After cooling, add 0.6 M HCl to the reaction mixture.
 - Heat for an additional 5 minutes to hydrolyze the protecting groups and yield $[18F]$ AZD4694.[\[7\]](#)
- Purification:
 - Neutralize the reaction mixture.
 - Pass the crude product through a C18 Sep-Pak cartridge.
 - Wash the cartridge with sterile water to remove unreacted $[18F]$ fluoride and other polar impurities.
 - Elute the purified $[18F]$ AZD4694 from the cartridge with ethanol.
- Formulation:
 - Dilute the ethanolic solution of $[18F]$ AZD4694 with sterile phosphate buffer and add ascorbic acid for stabilization.[\[1\]](#)
 - The final product is a sterile, injectable solution ready for quality control and in vivo use.

In Vivo PET Imaging of Amyloid Plaques with $[18F]$ AZD4694

This protocol outlines the procedure for conducting a PET imaging study in human subjects.

Patient Preparation:

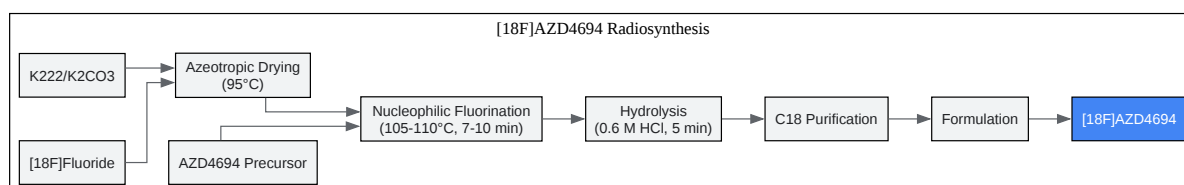
- Obtain informed consent from all participants.
- Ensure patients have been fasting for at least 4 hours prior to the scan.
- A catheter will be placed in a peripheral vein for radiotracer injection.

Protocol:

- Radiotracer Administration:
 - Administer a bolus intravenous injection of 350 ± 50 MBq of [18F]AZD4694.[7]
- Image Acquisition:
 - Position the patient's head in the PET scanner.
 - Acquire dynamic or static PET images. For static imaging, a typical acquisition window is 40 to 70 minutes post-injection.[8][9]
 - For quantitative analysis, a dynamic scan of 60-90 minutes may be performed with arterial blood sampling to generate a metabolite-corrected plasma input function.[10]
- Image Reconstruction and Processing:
 - Reconstruct the PET data using an appropriate algorithm (e.g., Ordered Subsets Expectation Maximization - OSEM).[9]
 - Co-register the PET images with the subject's structural MRI scan for anatomical localization of radiotracer uptake.
- Data Analysis:
 - Define regions of interest (ROIs) on the co-registered MRI, including cortical regions (e.g., precuneus, prefrontal, cingulate) and a reference region.
 - The cerebellar gray matter is the recommended reference region due to its low amyloid plaque burden.[2][8]

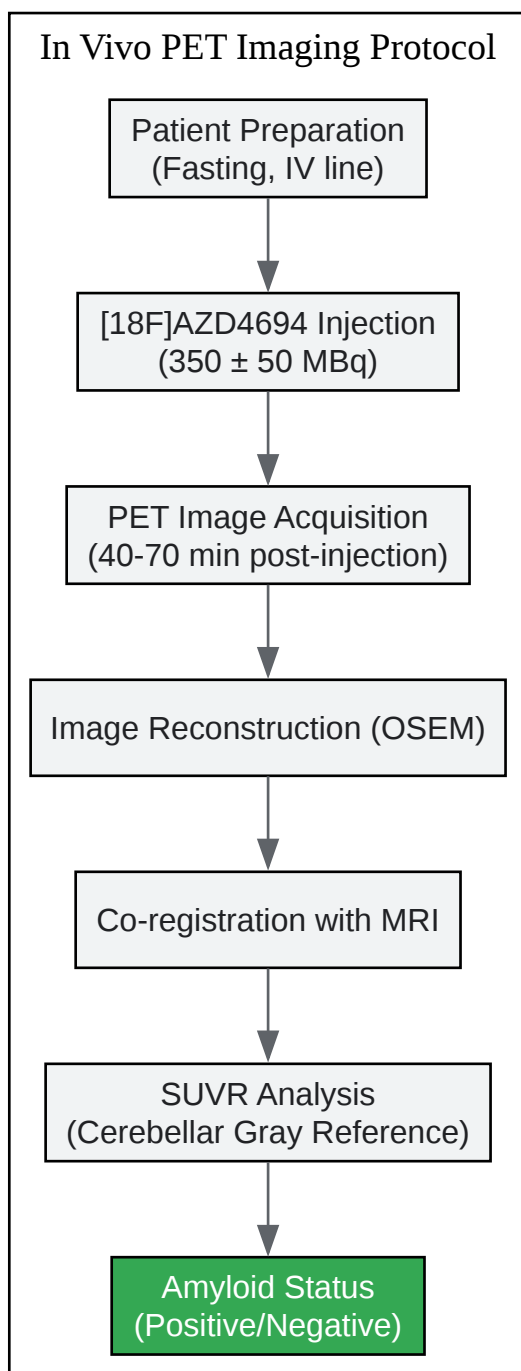
- Calculate the Standardized Uptake Value Ratio (SUVR) for each cortical ROI by dividing the mean radioactivity concentration in the ROI by the mean radioactivity concentration in the cerebellar gray matter.
- An SUVR cutoff of 1.55 can be used to classify scans as amyloid-positive or amyloid-negative.^[2]

Visualizations



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Caption: Workflow for the radiosynthesis of [18F]AZD4694.



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